

# 3-Fluoro-DL-valine crystalline solid form

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## Compound Focus: 3-Fluoro-DL-valine

CAS No.: 43163-94-6

Cat. No.: S752006

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## Technical Profile of 3-Fluoro-DL-Valine

The following table summarizes the key chemical and physical properties of **3-Fluoro-DL-valine** gathered from the search results:

Property Category	Details
CAS Number	43163-94-6 [1] [2] [3]
Molecular Formula	C <sub>5</sub> H <sub>10</sub> FNO <sub>2</sub> [1] [3]
Molecular Weight	135.14 g/mol [1] [4] [3]
Appearance	White to off-white crystalline solid or powder [1] [2] [3]
Melting Point	~210 °C (with decomposition) [1] [2] [3]
Predicted Boiling Point	242.1 ± 25.0 °C [1]
Predicted Density	1.172 ± 0.06 g/cm <sup>3</sup> [1]
Storage Conditions	2-8°C [1]

Property Category	Details
Biological Function	Unnatural amino acid that inhibits the growth of certain bacteria; used in peptide synthesis [4]

## Sourcing and Pricing Information

For research and development purposes, here is a summary of sourcing options and pricing from various suppliers. Please note that prices are subject to change and may vary based on quantity and purity.

Supplier	Catalog Number	Purity	Quantity	Price (USD)
Sigma-Aldrich [1]	47581	≥99.0%	25 mg	\$73.50
Usbiological [1]	276018	Information Missing	50 mg	\$368.00
TRC [1]	F597768	Information Missing	100 mg	\$175.00
Matrix Scientific [1]	002820	95%	100 mg	\$103.00
Matrix Scientific [1]	002820	95%	250 mg	\$205.00
Thermo Scientific [5]	L15334.MC	94%	Currently not orderable	-

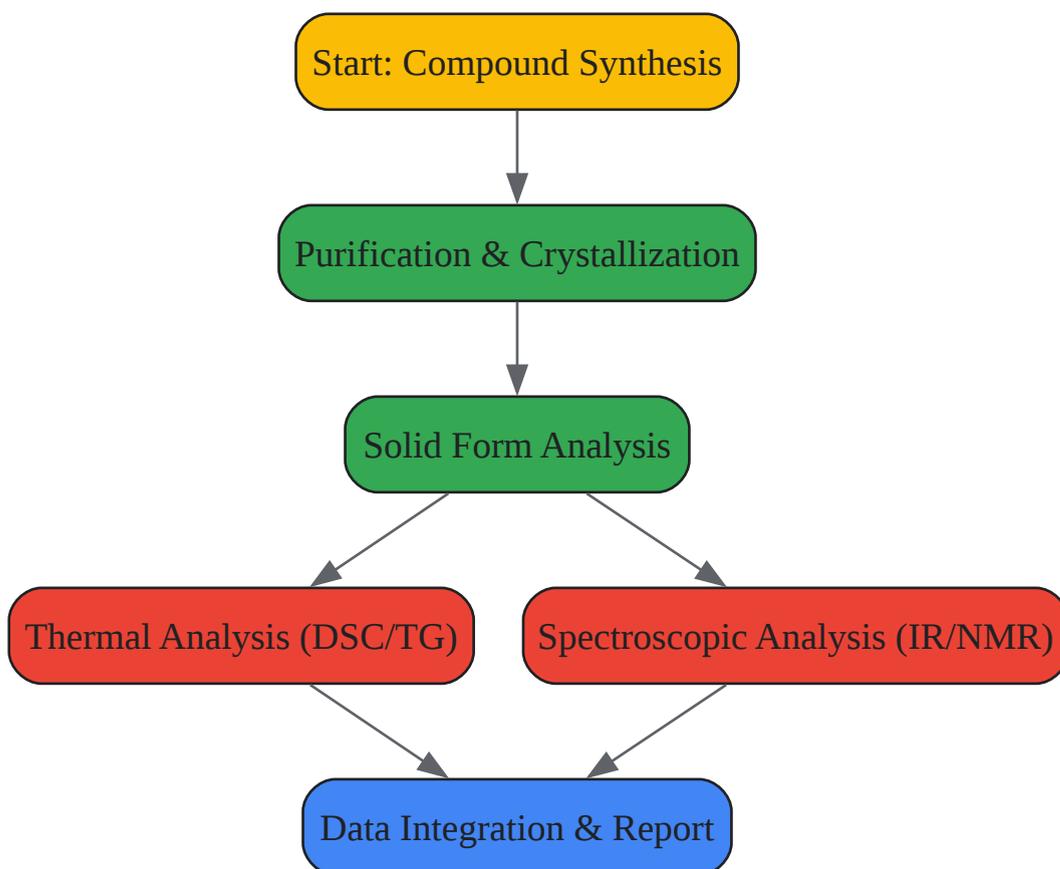
## Insights into Crystalline Solid Form and Complexes

While detailed protocols for obtaining the crystalline form are not available in the search results, there is evidence of its ability to form coordination complexes with metals, which is relevant for understanding its solid-state behavior:

- **Crystal Structure in Complexes:** A study reported the synthesis and crystal structure of a molecular complex between antimony(III) fluoride and DL-valine (the non-fluorinated parent compound). In this complex, the SbF<sub>3</sub> groups and valine molecules form polymer chains linked by bidentate bridging carboxylate groups from the amino acid [6]. This demonstrates the potential of valine and its derivatives to form structured crystalline complexes.
- **Relevance to 3-Fluoro-DL-valine:** Although the study above focuses on valine, it provides a methodological framework. The complex was synthesized by reacting Sb(III) fluoride with DL-valine in an aqueous solution within specific molar ratios and in the presence of hydrofluoric acid, and was characterized using X-ray diffraction and IR spectroscopy [6]. Similar methods could be applicable for investigating the solid-state structure of **3-Fluoro-DL-valine** itself or its metal complexes.

## Experimental Workflow for Characterization

Based on the information found, the following diagram outlines a general experimental workflow for characterizing the solid form of a compound like **3-Fluoro-DL-valine**, incorporating the techniques mentioned in the search results.



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## Research Applications and Path Forward

The identified research applications for **3-Fluoro-DL-valine** include:

- **Bacterial Growth Inhibition:** It has shown activity in inhibiting the growth of certain bacteria, making it a candidate for antimicrobial research [4].
- **Peptide Synthesis:** As an unnatural amino acid, it is used in solution-phase peptide synthesis to incorporate fluorine into peptides, which can alter their bioactivity, stability, and conformational properties [2] [4].
- **Analytical Chemistry:** While **3-Fluoro-DL-valine** itself is a target for analysis, a related compound, FDNP - Val - NH<sub>2</sub> (a derivative of valine), is used as a chiral derivatization reagent in HPLC to separate and detect D- and L-enantiomers of amino acids, including neuroactive ones like D-aspartate and N-methyl-D-aspartate (NMDA) [7].

To deepen your investigation into the crystalline solid form, I suggest the following steps:

- **Consult Specialized Databases:** Directly search crystallographic databases like the Cambridge Structural Database (CSD) for "**3-Fluoro-DL-valine**" to find any existing single-crystal X-ray diffraction data.
- **Experimental Characterization:** If no data exists, practical characterization using techniques like **Hot-Stage Microscopy**, **X-Ray Powder Diffraction (XRPD)**, and **Solid-State NMR (ssNMR)** would be necessary to fully understand the solid-form landscape, including potential polymorphs.

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## References

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3. 3-Fluoro-DL-valine [biosynthesis.com]

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To cite this document: Smolecule. [3-Fluoro-DL-valine crystalline solid form]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b752006#3-fluoro-dl-valine-crystalline-solid-form]

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